

Synthesis of 3-[(2-Bromo-4-chlorophenoxy)methyl]azetidine protocol

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Compound of Interest

Compound Name: 3-[(2-Bromo-4-chlorophenoxy)methyl]azetidine

CAS No.: 954225-89-9

Cat. No.: B3174659

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An In-depth Guide to the Synthesis of **3-[(2-Bromo-4-chlorophenoxy)methyl]azetidine**

Abstract

This application note provides a detailed, three-step protocol for the synthesis of **3-[(2-Bromo-4-chlorophenoxy)methyl]azetidine**, a valuable heterocyclic building block for drug discovery and medicinal chemistry. The synthetic strategy employs a robust and scalable pathway beginning from commercially available N-Boc-3-(hydroxymethyl)azetidine. The core transformations include the activation of the primary alcohol via tosylation, subsequent ether formation through a Williamson ether synthesis with 2-bromo-4-chlorophenol, and final deprotection of the azetidine nitrogen. This guide is intended for researchers, chemists, and drug development professionals, offering not only a step-by-step procedure but also the scientific rationale behind key experimental choices, ensuring both reproducibility and a deeper understanding of the reaction mechanism.

Introduction and Synthetic Strategy

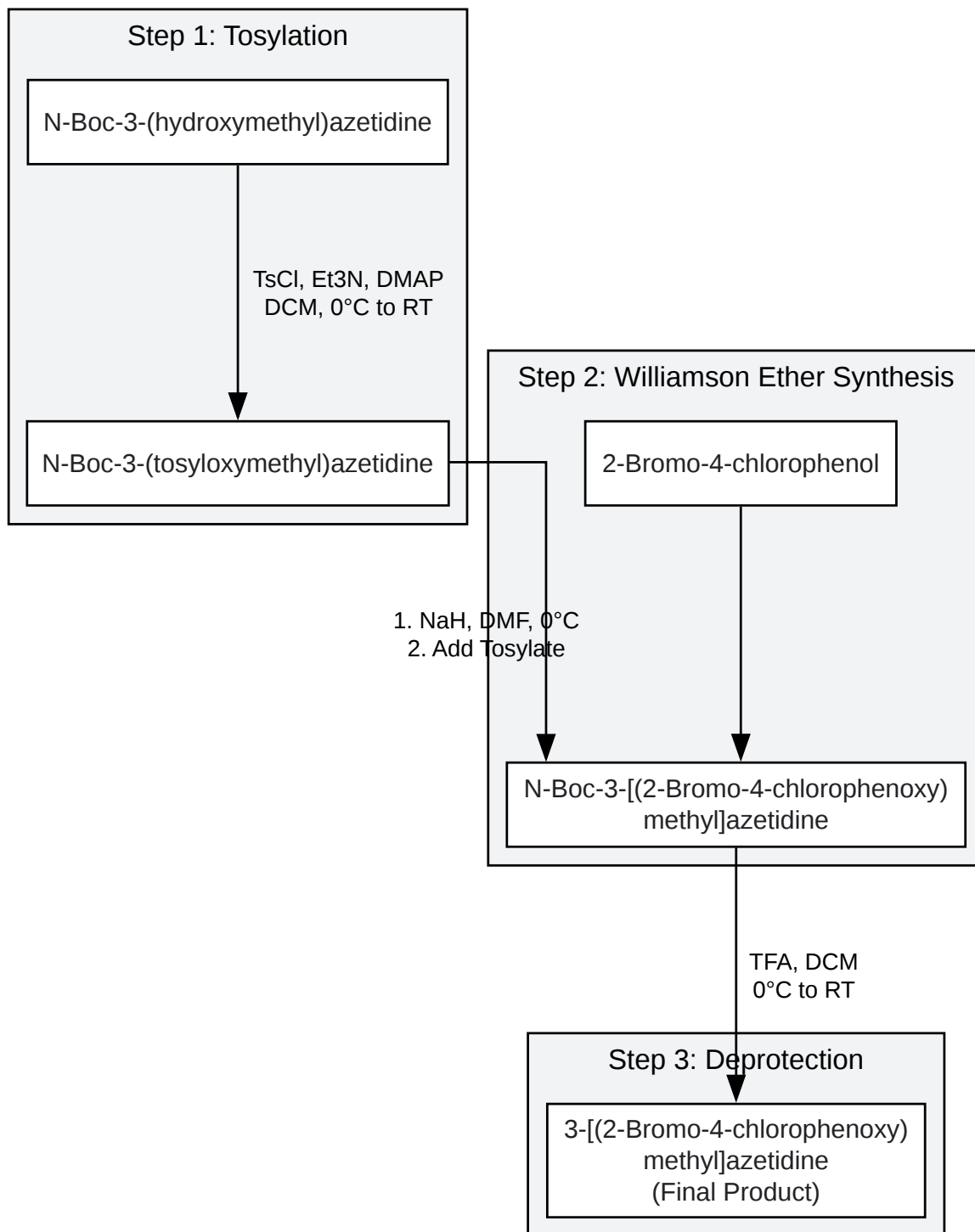
Azetidines are four-membered saturated nitrogen heterocycles that have garnered significant interest in medicinal chemistry.^{[1][2]} They serve as versatile scaffolds and bioisosteres for other cyclic and acyclic functionalities, often imparting favorable physicochemical properties such as improved solubility and metabolic stability to drug candidates.^[3] The title compound, **3-[(2-Bromo-4-chlorophenoxy)methyl]azetidine**, combines the azetidine core with a di-halogenated phenoxy moiety, making it a key intermediate for constructing complex molecular architectures, particularly for kinase inhibitors and GPCR modulators.

The synthesis outlined herein follows a logical and well-established three-step sequence designed to maximize yield and purity while utilizing common laboratory reagents.

- **Activation:** The primary hydroxyl group of N-Boc-3-(hydroxymethyl)azetidine is converted into a superior leaving group, a tosylate, to facilitate subsequent nucleophilic substitution.
- **Coupling:** A Williamson ether synthesis is performed, where the deprotonated 2-bromo-4-chlorophenol acts as a nucleophile, displacing the tosylate to form the desired C-O bond.^[4]
- **Deprotection:** The acid-labile tert-butoxycarbonyl (Boc) protecting group is efficiently removed to yield the final target amine.^{[5][6]}

Overall Reaction Scheme

The complete synthetic pathway is illustrated below.



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Figure 1: Three-step synthesis of the target compound.

Materials, Reagents, and Equipment

Reagents and Solvents

Reagent/Solvent	Supplier	CAS No.	M.W. (g/mol)	Quantity
N-Boc-3-(hydroxymethyl)azetidine	Commercial	142253-56-3	187.23	1.00 g (5.34 mmol)
p-Toluenesulfonyl chloride (TsCl)	Commercial	98-59-9	190.65	1.22 g (6.41 mmol)
Triethylamine (Et ₃ N)	Commercial	121-44-8	101.19	1.12 mL (8.01 mmol)
4-(Dimethylamino)pyridine (DMAP)	Commercial	1122-58-3	122.17	65 mg (0.53 mmol)
2-Bromo-4-chlorophenol	Commercial	695-96-5	207.45	1.33 g (6.41 mmol)
Sodium hydride (NaH), 60% in mineral oil	Commercial	7646-69-7	24.00	280 mg (7.00 mmol)
Trifluoroacetic acid (TFA)	Commercial	76-05-1	114.02	5.0 mL
Dichloromethane (DCM), anhydrous	Commercial	75-09-2	84.93	~150 mL
N,N-Dimethylformamide (DMF), anhydrous	Commercial	68-12-2	73.09	25 mL
Ethyl acetate (EtOAc)	Commercial	141-78-6	88.11	~500 mL
Hexanes	Commercial	110-54-3	86.18	~500 mL

Saturated aq. NaHCO ₃	Lab Prepared	144-55-8	84.01	~200 mL
Brine (Saturated aq. NaCl)	Lab Prepared	7647-14-5	58.44	~200 mL
Anhydrous Magnesium Sulfate (MgSO ₄)	Commercial	7487-88-9	120.37	As needed
Deactivated Silica Gel	Lab Prepared	7631-86-9	60.08	As needed

Equipment

- Round-bottom flasks (50 mL, 100 mL, 250 mL)
- Magnetic stirrer and stir bars
- Ice bath
- Argon or Nitrogen gas inlet
- Syringes and needles
- Separatory funnel (250 mL)
- Rotary evaporator
- Glassware for column chromatography
- Thin Layer Chromatography (TLC) plates (silica gel 60 F₂₅₄)
- NMR Spectrometer (400 MHz or higher)
- LC-MS system

Detailed Experimental Protocol

Step 1: Synthesis of tert-butyl 3-((tosyloxy)methyl)azetidine-1-carboxylate

- **Reaction Setup:** To a flame-dried 100 mL round-bottom flask under an argon atmosphere, add N-Boc-3-(hydroxymethyl)azetidine (1.00 g, 5.34 mmol, 1.0 eq.).
- **Dissolution:** Dissolve the starting material in 25 mL of anhydrous dichloromethane (DCM).
- **Cooling:** Cool the solution to 0 °C using an ice bath.
- **Base and Catalyst Addition:** Add triethylamine (1.12 mL, 8.01 mmol, 1.5 eq.) followed by 4-(dimethylamino)pyridine (DMAP) (65 mg, 0.53 mmol, 0.1 eq.).
- **Tosylation:** Add p-toluenesulfonyl chloride (TsCl) (1.22 g, 6.41 mmol, 1.2 eq.) portion-wise over 10 minutes, ensuring the internal temperature does not exceed 5 °C.
- **Reaction:** Allow the reaction to warm to room temperature and stir for 12-16 hours.
- **Monitoring:** Monitor the reaction progress by TLC (Eluent: 30% EtOAc in Hexanes). The starting material ($R_f \approx 0.2$) should be consumed to form a less polar product ($R_f \approx 0.5$).
- **Work-up:**
 - Quench the reaction by adding 20 mL of water.
 - Transfer the mixture to a separatory funnel and separate the layers.
 - Extract the aqueous layer with DCM (2 x 20 mL).
 - Combine the organic layers and wash sequentially with 1M HCl (20 mL), saturated aqueous NaHCO_3 (20 mL), and brine (20 mL).
 - Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure to yield a crude oil.
- **Purification:** The crude product is typically of sufficient purity for the next step. If necessary, purify by flash column chromatography (20% EtOAc in Hexanes).

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Scientist's Note: The hydroxyl group is a poor leaving group. Tosylation converts it into a tosylate, which is an excellent leaving group, facilitating the subsequent S_N2 displacement. DMAP acts as a nucleophilic catalyst, forming a highly reactive intermediate with TsCl, thereby accelerating the reaction.[7] Triethylamine serves as the stoichiometric base to neutralize the HCl generated during the reaction.

Step 2: Synthesis of tert-butyl 3-((2-bromo-4-chlorophenoxy)methyl)azetidine-1-carboxylate

- **Base Preparation:** To a flame-dried 100 mL round-bottom flask under argon, add sodium hydride (60% dispersion in mineral oil, 280 mg, 7.00 mmol, 1.3 eq.). Wash the NaH with anhydrous hexanes (2 x 5 mL) by careful decantation to remove the mineral oil.
- **Phenol Addition:** Add 20 mL of anhydrous N,N-dimethylformamide (DMF) and cool the suspension to 0 °C. Add a solution of 2-bromo-4-chlorophenol (1.33 g, 6.41 mmol, 1.2 eq.) in 5 mL of anhydrous DMF dropwise. Stir for 30 minutes at 0 °C; cessation of hydrogen gas evolution indicates complete formation of the sodium phenoxide.
- **Coupling Reaction:** Add a solution of the crude tosylate from Step 1 (~5.34 mmol) in 5 mL of anhydrous DMF to the phenoxide suspension at 0 °C.
- **Reaction:** Allow the mixture to warm to room temperature and then heat to 60 °C for 6-8 hours.
- **Monitoring:** Monitor the reaction by TLC (Eluent: 20% EtOAc in Hexanes) for the disappearance of the tosylate.
- **Work-up:**

- Cool the reaction to room temperature and carefully quench by the slow addition of 50 mL of water.
- Extract the mixture with ethyl acetate (3 x 50 mL).
- Combine the organic layers and wash with water (2 x 50 mL) and brine (50 mL).
- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
- Purification: Purify the crude residue by flash column chromatography on silica gel (Gradient: 5% to 20% EtOAc in Hexanes) to afford the Boc-protected product as a colorless oil or white solid.



Scientist's Note: This step is a classic Williamson ether synthesis, an $\text{S}_{\text{N}}2$ reaction between an alkoxide and an alkyl electrophile.[4][8] Sodium hydride (NaH) is a strong, non-nucleophilic base used to completely deprotonate the phenol, which is significantly more acidic than an aliphatic alcohol.[9] DMF is an excellent polar aprotic solvent for this type of reaction as it solvates the cation (Na^+) effectively, leaving a highly reactive "naked" phenoxide nucleophile.

Step 3: Synthesis of 3-[(2-Bromo-4-chlorophenoxy)methyl]azetidine (Final Product)

- Reaction Setup: Dissolve the purified Boc-protected ether (~4.5 mmol) from Step 2 in 15 mL of DCM in a 50 mL round-bottom flask and cool to 0 °C.
- Deprotection: Slowly add trifluoroacetic acid (TFA, 5.0 mL) to the solution.
- Reaction: Stir the mixture at 0 °C for 30 minutes, then allow it to warm to room temperature and stir for an additional 2-3 hours.

- Monitoring: Monitor by LC-MS or TLC (10% MeOH in DCM with 1% NH₄OH) until the starting material is fully consumed.
- Work-up:
 - Concentrate the reaction mixture under reduced pressure to remove the excess TFA and DCM.
 - Dissolve the residue in 30 mL of DCM and carefully neutralize by adding saturated aqueous NaHCO₃ until gas evolution ceases (pH ≈ 8-9).
 - Transfer to a separatory funnel, separate the layers, and extract the aqueous phase with DCM (2 x 30 mL).
 - Combine the organic layers, wash with brine (30 mL), dry over anhydrous MgSO₄, filter, and concentrate under reduced pressure to yield the final product. The product can be further purified if necessary.



Scientist's Note: The Boc group is highly sensitive to strong acid.[10] TFA protonates the carbonyl oxygen, leading to the collapse of the carbamate and elimination of isobutylene and carbon dioxide, liberating the free amine.[5] The final basic work-up is critical to convert the ammonium trifluoroacetate salt into the free base form of the product.

Purification and Characterization

Purification

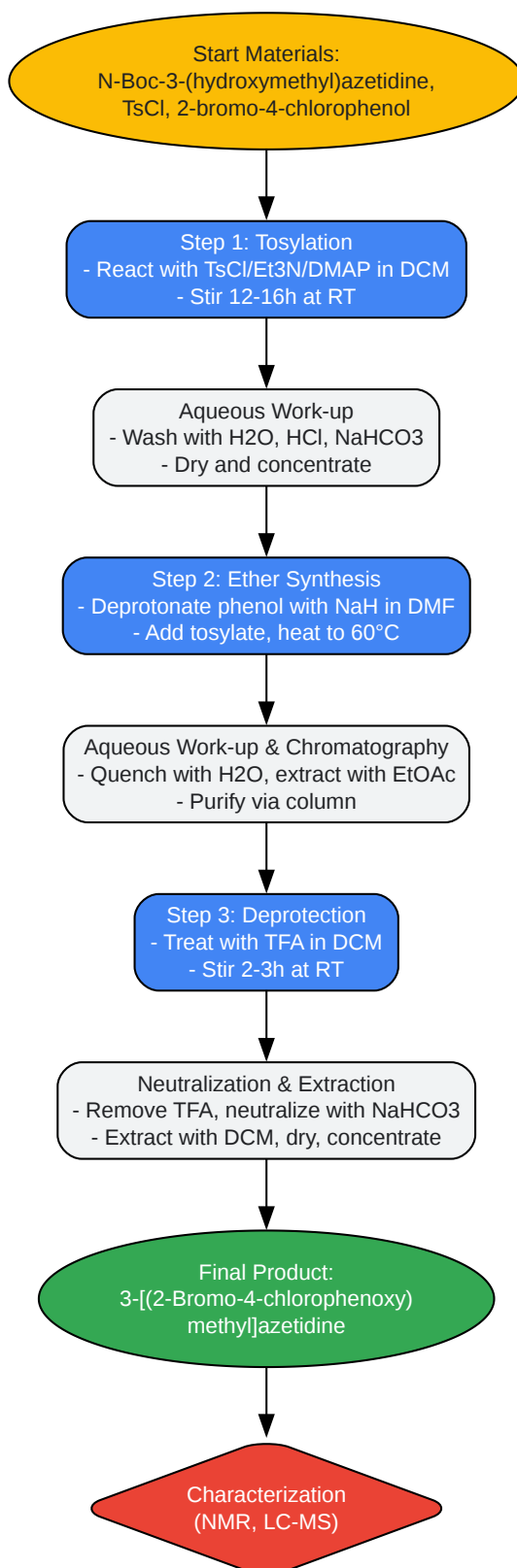
Azetidines can be challenging to purify via standard silica gel chromatography due to their basicity and potential for decomposition on the acidic stationary phase.[11] It is recommended to use silica gel that has been deactivated by pre-treating with a solvent system containing a small amount of triethylamine (e.g., 1% Et₃N in the eluent) or to use an alternative stationary phase like basic alumina.

Expected Characterization Data

The identity and purity of the final product, **3-[(2-Bromo-4-chlorophenoxy)methyl]azetidine**, should be confirmed by NMR spectroscopy and mass spectrometry.

Analysis	Expected Results
^1H NMR (400 MHz, CDCl_3)	δ 7.65 (d, 1H, Ar-H), 7.25 (dd, 1H, Ar-H), 6.85 (d, 1H, Ar-H), 4.20 (t, 2H, $-\text{OCH}_2-$), 3.80-3.65 (m, 2H, Azetidine- CH_2), 3.40-3.25 (m, 2H, Azetidine- CH_2), 3.10-2.95 (m, 1H, Azetidine-CH), 2.50 (br s, 1H, $-\text{NH}$).
^{13}C NMR (101 MHz, CDCl_3)	δ 153.5, 133.0, 130.5, 125.0, 115.0, 112.5, 72.0, 50.0 (2C), 35.5.
LC-MS (ESI+)	Calculated for $\text{C}_{10}\text{H}_{11}\text{BrClNO}^+$ $[\text{M}+\text{H}]^+$: 291.97; Found: 291.9.

Workflow Visualization



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Figure 2: High-level laboratory workflow diagram.

Safety Precautions

- Sodium Hydride (NaH): Highly flammable solid. Reacts violently with water to produce flammable hydrogen gas. Handle only under an inert atmosphere and in an anhydrous environment.
- Trifluoroacetic Acid (TFA): Highly corrosive and causes severe burns. Use in a well-ventilated fume hood with appropriate personal protective equipment (gloves, safety glasses, lab coat).
- Dichloromethane (DCM): Volatile and a suspected carcinogen. All operations involving DCM should be performed in a fume hood.
- 2-Bromo-4-chlorophenol: Toxic and irritant. Avoid skin and eye contact.
- Always wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves, when performing this synthesis.

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